

Technical Guide: Physical Characteristics of (1,3-benzodioxol-5-yl)methanol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of (1,3-benzodioxol-5-yl)methanol, also commonly known as **piperonyl alcohol**. The information is curated for professionals in research and development, with a focus on data accuracy and experimental reproducibility.

Core Physical and Chemical Properties

(1,3-benzodioxol-5-yl)methanol is a white crystalline solid at room temperature.[1][2] It is characterized by a benzodioxole functional group, which is significant in its chemical reactivity and biological interactions.

Quantitative Data Summary

The key physical and chemical properties of (1,3-benzodioxol-5-yl)methanol are summarized in the table below for easy reference and comparison.



Property	Value	Notes
Molecular Formula	C ₈ H ₈ O ₃	-
Molecular Weight	152.15 g/mol	[1][3][4]
Appearance	White to off-white crystalline solid or powder	
Melting Point	50-54 °C	_
Boiling Point	282 °C (at 760 mmHg)	_
157 °C (at 16 mmHg)		-
159-161 °C (at 0.027 bar)	_	
Solubility	Slightly soluble in water	
Soluble in ethanol, diethyl ether, benzene, and chloroform		
Vapor Pressure	0.0016 mmHg (at 25 °C)	
Heat of Vaporization	55.0 kJ/mol	_
LogP	1.05	-
CAS Number	495-76-1	_

Experimental Protocols

Detailed methodologies for determining the key physical properties of (1,3-benzodioxol-5-yl)methanol are provided below. These protocols are based on standard organic chemistry laboratory techniques.

Melting Point Determination (Capillary Method)

The melting point of (1,3-benzodioxol-5-yl)methanol can be determined using a standard melting point apparatus with capillary tubes.

Apparatus and Materials:



- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- (1,3-benzodioxol-5-yl)methanol, finely powdered
- Thermometer

Procedure:

- A small amount of finely powdered (1,3-benzodioxol-5-yl)methanol is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rate of 10-15 °C per minute initially.
- As the temperature approaches the expected melting point (around 45 °C), the heating rate is reduced to 1-2 °C per minute to ensure accuracy.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- For (1,3-benzodioxol-5-yl)methanol, this range is typically observed between 50 °C and 54 °C.

Boiling Point Determination (Thiele Tube Method)

Due to its high boiling point at atmospheric pressure, the boiling point of (1,3-benzodioxol-5-yl)methanol is often determined under reduced pressure. A standard method for this is the Thiele tube method.

Apparatus and Materials:

Thiele tube



- · Heat-resistant oil (e.g., mineral oil)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- (1,3-benzodioxol-5-yl)methanol sample
- · Bunsen burner or heating mantle

Procedure:

- A small amount (a few milliliters) of (1,3-benzodioxol-5-yl)methanol is placed in the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a Thiele tube containing heating oil, ensuring the oil level is above the sample level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat is then removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.



Solubility Determination

The solubility of (1,3-benzodioxol-5-yl)methanol in various solvents is determined through systematic qualitative analysis.

Apparatus and Materials:

- Test tubes
- (1,3-benzodioxol-5-yl)methanol
- Solvents: Water, Ethanol, Diethyl Ether, Benzene, Chloroform
- Vortex mixer (optional)

Procedure:

- Approximately 0.1 g of (1,3-benzodioxol-5-yl)methanol is placed into a clean, dry test tube.
- 3 mL of the solvent to be tested (e.g., water) is added to the test tube.
- The mixture is agitated vigorously for 1-2 minutes (a vortex mixer can be used).
- The mixture is allowed to stand, and the solubility is observed. A compound is considered soluble if it forms a homogeneous solution with the solvent.
- The procedure is repeated for each of the other solvents.
- Observations for (1,3-benzodioxol-5-yl)methanol are recorded as "slightly soluble" in water and "soluble" in organic solvents like ethanol, diethyl ether, benzene, and chloroform.

Spectral Analysis (FTIR and ¹H NMR)

Spectral data is crucial for the structural elucidation and confirmation of (1,3-benzodioxol-5-yl)methanol.

Fourier-Transform Infrared (FTIR) Spectroscopy:



- Sample Preparation: A small amount of the solid sample can be analyzed using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- Expected Absorptions: The FTIR spectrum is expected to show a broad peak around 3300 cm⁻¹ corresponding to the O-H stretch of the alcohol group. Characteristic peaks for the aromatic C-H stretching will appear around 3000-3100 cm⁻¹. The C-O stretching of the alcohol will be observed in the 1000-1200 cm⁻¹ region. The unique C-O-C stretches of the benzodioxole ring will also be present in the fingerprint region.

Proton Nuclear Magnetic Resonance (1H NMR) Spectroscopy:

- Sample Preparation: A small amount of (1,3-benzodioxol-5-yl)methanol is dissolved in a deuterated solvent, typically chloroform-d (CDCl₃), containing a small amount of tetramethylsilane (TMS) as an internal standard.
- Expected Signals: The ¹H NMR spectrum will show characteristic signals. The two protons of the methylenedioxy group (-O-CH₂-O-) typically appear as a singlet around 5.9-6.0 ppm. The two protons of the benzylic alcohol (-CH₂OH) will appear as a singlet around 4.6 ppm. The aromatic protons on the benzene ring will appear as multiplets in the region of 6.7-6.9 ppm.

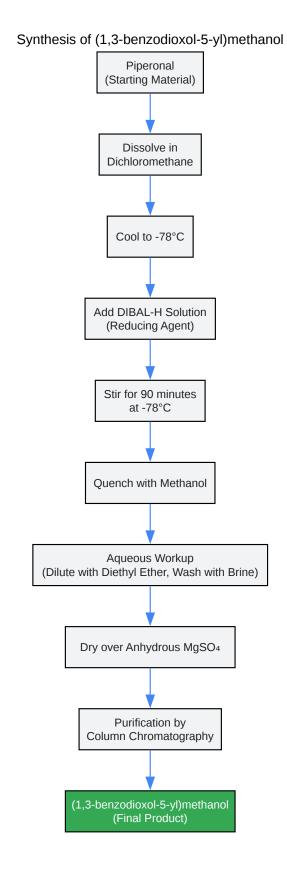
Synthesis Workflow

(1,3-benzodioxol-5-yl)methanol is commonly synthesized via the reduction of piperonal (3,4-methylenedioxybenzaldehyde). A typical laboratory-scale synthesis is outlined below.

Reduction of Piperonal to (1,3-benzodioxol-5-yl)methanol

A common method for this reduction involves the use of a hydride reducing agent such as sodium borohydride (NaBH₄) or diisobutylaluminium hydride (DIBAL-H).





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- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of (1,3-benzodioxol-5-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120757#1-3-benzodioxol-5-yl-methanol-physical-characteristics]

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